

Fmoc-D-cis-hyp-OH proper disposal procedures

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Compound of Interest

Compound Name: **Fmoc-D-cis-hyp-OH**

Cat. No.: **B557719**

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Proper disposal of **Fmoc-D-cis-hyp-OH** is critical for maintaining laboratory safety and ensuring environmental compliance. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of this chemical responsibly.

Immediate Safety and Handling

Before beginning any disposal procedure, it is essential to handle **Fmoc-D-cis-hyp-OH** in accordance with good industrial hygiene and safety practices.[\[1\]](#)[\[2\]](#) Always operate in a well-ventilated area, preferably within a fume hood, to avoid the formation and inhalation of dust and aerosols.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE): Ensure the following PPE is worn at all times when handling **Fmoc-D-cis-hyp-OH**:

- Eye Protection: Tightly fitting safety goggles or a face shield.[\[4\]](#)
- Hand Protection: Chemical-impermeable gloves. Gloves should be inspected before use and disposed of properly after handling the chemical.[\[1\]](#)[\[5\]](#)
- Body Protection: A lab coat or suitable protective clothing.[\[1\]](#)
- Respiratory Protection: In cases of insufficient ventilation or dust formation, use an approved dust respirator.[\[6\]](#)

Step-by-Step Disposal Protocol

Fmoc-D-cis-hyp-OH should be treated as regulated hazardous waste and must not be disposed of in regular trash or down the drain.[\[1\]](#)[\[7\]](#)[\[8\]](#) Discharge into sewer systems or the environment must be avoided.[\[1\]](#)

- Waste Collection:
 - Collect waste **Fmoc-D-cis-hyp-OH** and any materials contaminated with it (e.g., weighing papers, contaminated silica gel, or gloves) for disposal.[\[7\]](#)[\[9\]](#)
 - Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by your institution's safety office.[\[8\]](#)[\[10\]](#)
- Containerization:
 - Place the solid chemical waste into a strong, sealable container that is compatible with the chemical.[\[2\]](#)[\[7\]](#) The original product container is often the best choice if it is in good condition.[\[2\]](#)[\[10\]](#)
 - Ensure the container is properly closed and free of any external residue.[\[1\]](#)[\[2\]](#) Containers should be filled to no more than 90% capacity.[\[9\]](#)
- Labeling:
 - Clearly label the waste container as "Hazardous Waste".[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - The label must include the full chemical name: "**Fmoc-D-cis-hyp-OH**" or "(2R,4R)-1-(((9H-fluoren-9-yl)methoxy)carbonyl)-4-hydroxypyrrolidine-2-carboxylic acid".[\[1\]](#)[\[8\]](#) Abbreviations are not permitted.[\[8\]](#)
 - Also include the approximate quantity, date of generation, and the principal investigator's name and lab location.[\[8\]](#)
- Storage:
 - Store the sealed and labeled waste container in a designated, secure hazardous waste storage area within the laboratory.[\[2\]](#)[\[9\]](#)
 - This area should be cool, dry, and well-ventilated, away from incompatible materials.[\[1\]](#)[\[3\]](#)

- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or equivalent office to schedule a pickup for the hazardous waste.[2][7]
 - Follow their specific procedures for waste pickup requests. The material will ultimately be disposed of by a licensed chemical destruction plant or through controlled incineration.[1]

Disposal of Contaminated Packaging

Empty containers that held **Fmoc-D-cis-hyp-OH** must also be handled properly.

- Containers can be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[10]
- After proper rinsing, the container label should be defaced, and the container can be offered for recycling or disposed of as regular trash, per your institution's policy.[1][2]
- Alternatively, the packaging can be punctured to render it unusable and disposed of in a sanitary landfill or via controlled incineration if made of combustible materials.[1]

Emergency Procedures for Spills

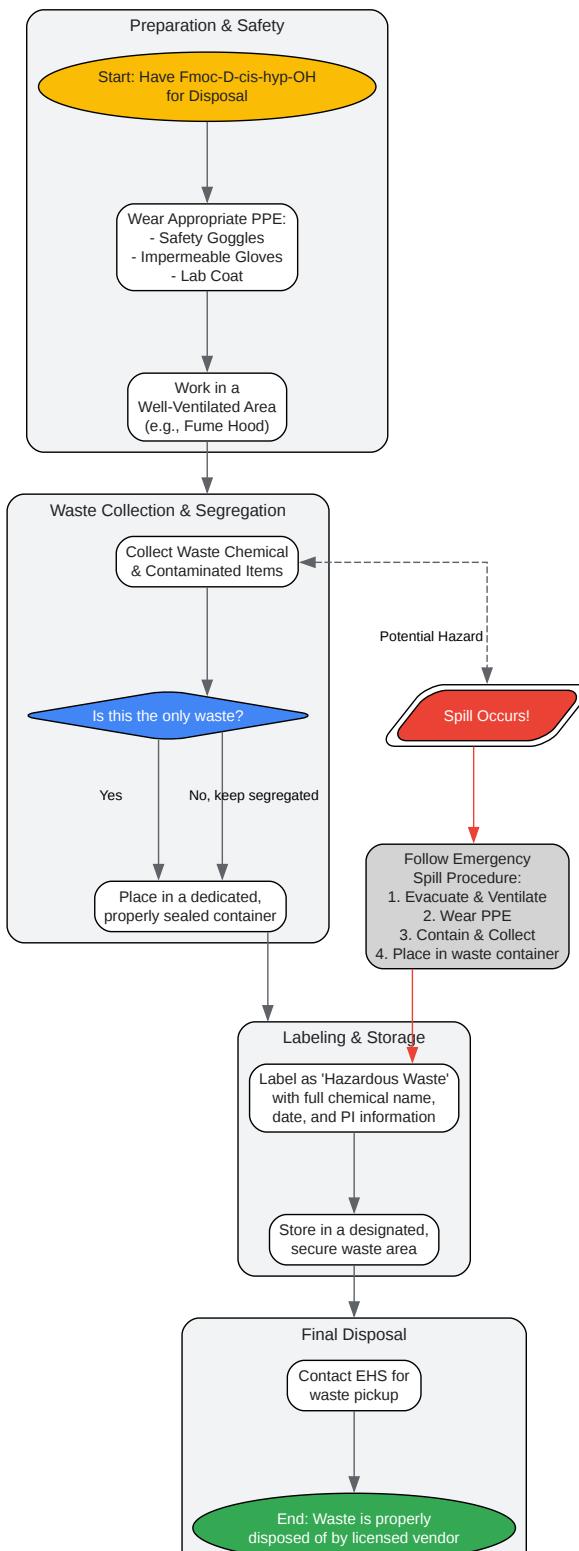
In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[1]

- Remove all sources of ignition.[1]
- Wearing appropriate PPE, collect the spilled solid material using spark-proof tools.[1][6]
- Place the collected material into a suitable, closed container for disposal as hazardous waste.[1][6]
- Prevent the spilled chemical from entering drains.[1]
- Clean the affected area and decontaminate surfaces.[11]

Data Presentation

Property	Value
Chemical Name	Fmoc-D-cis-hyp-OH
Synonyms	Fmoc-D-cis-4-hydroxyproline, (2R,4R)-1-(((9H-fluoren-9-yl)methoxy)carbonyl)-4-hydroxypyrrolidine-2-carboxylic acid
CAS Number	214852-45-6 [1]
Molecular Formula	C ₂₀ H ₁₉ NO ₅ [1]
Molecular Weight	353.37 g/mol [1]
Physical State	White solid [12]
Storage Temperature	2-8°C [3] [12]
Disposal Method	Licensed chemical destruction plant or controlled incineration [1]

Mandatory Visualization



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Caption: Disposal decision workflow for **Fmoc-D-cis-hyp-OH** waste.

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